

Application Note: High-Sensitivity ELISA Quantification of Cholecystokinin-8 (CCK-8) in Plasma

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cholecystokinin (26-33)

CAS No.: 80980-81-0

Cat. No.: B12718323

[Get Quote](#)

Executive Summary & Scientific Rationale

Quantifying Cholecystokinin octapeptide (CCK-8) in plasma presents a "perfect storm" of bio-analytical challenges: low physiological abundance (1–5 pM), rapid enzymatic degradation (minutes), and high sequence homology with Gastrin.

While many commercial kits claim "direct" detection, scientific integrity dictates that direct measurement of unextracted plasma often yields unreliable data due to non-specific matrix interference and cross-reactivity. Gastrin shares the identical C-terminal pentapeptide (-Gly-Trp-Met-Asp-Phe-NH₂) with CCK and circulates at concentrations 10–20 times higher than CCK.

This guide details a validated extraction-based workflow designed to achieve a Lower Limit of Quantification (LLOQ) in the low picogram/mL range, ensuring the specificity required to distinguish bioactive CCK-8 from circulating Gastrin.

Pre-Analytical Control: The First Line of Defense

The validity of a CCK-8 assay is determined at the moment of blood draw. CCK is rapidly cleaved by plasma proteases. Standard serum collection is unacceptable.

Sample Collection Protocol

- Anticoagulant: Use pre-chilled EDTA tubes (Lavender top). Heparin is acceptable but EDTA is preferred for better inhibition of metalloproteases.
- Protease Inhibition (Critical): Immediately upon draw, add Aprotinin (500 KIU/mL final conc.) and PMSF (0.1 mM final conc.).
 - Mechanism: Aprotinin inhibits serine proteases; EDTA chelates divalent cations required by metalloproteases.
- Processing: Centrifuge at

for 15 minutes at 4°C within 20 minutes of collection.
- Storage: Transfer plasma to polypropylene tubes. Flash freeze in liquid nitrogen. Store at -80°C.

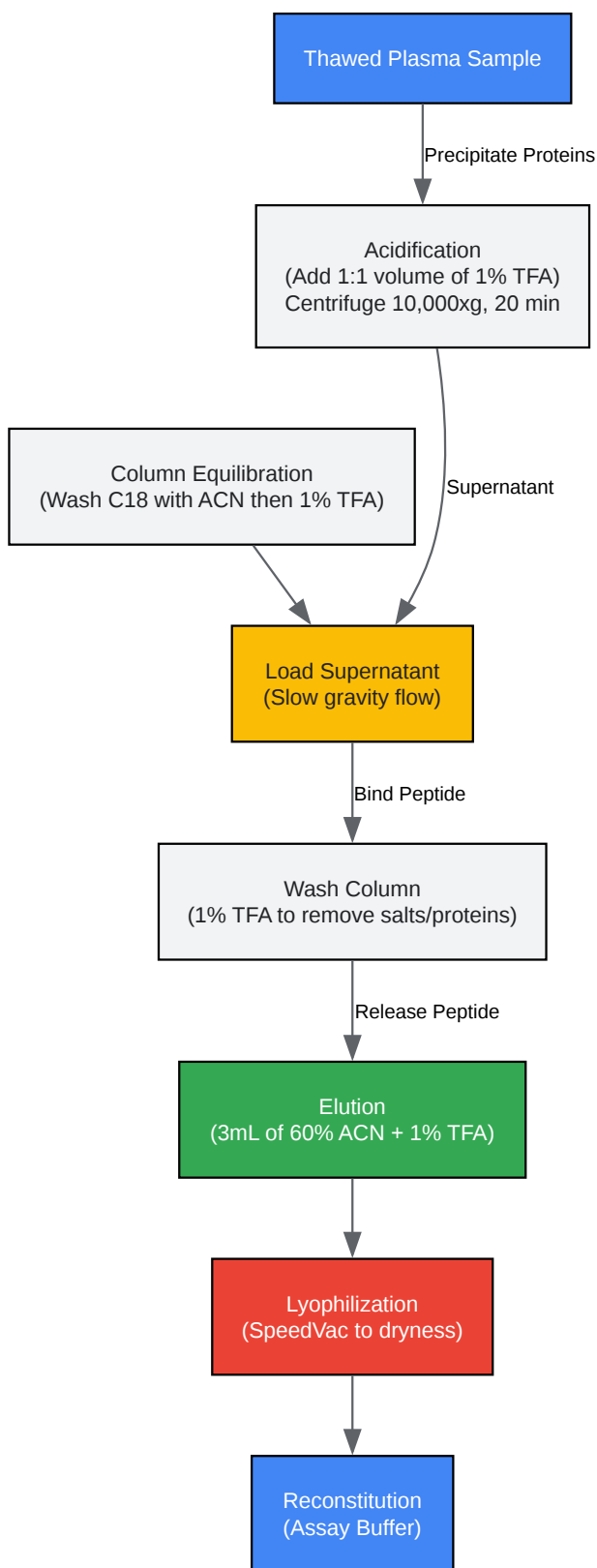
Sample Preparation: Solid Phase Extraction (SPE)

To achieve reliable detection limits below 5 pg/mL, plasma proteins must be removed and the peptide concentrated. This protocol uses C18 Sep-Pak columns.

Materials

- C18 Sep-Pak Columns (200 mg)
- Buffer A: 1% Trifluoroacetic acid (TFA) in HPLC-grade water
- Buffer B: 60% Acetonitrile (ACN) in 1% TFA

Workflow Visualization (Graphviz)



[Click to download full resolution via product page](#)

Figure 1: Solid Phase Extraction (SPE) workflow for CCK-8 isolation. Acidification dissociates CCK from plasma proteins, while the C18 column concentrates the peptide, removing interfering salts and large proteins.

Assay Protocol: Competitive ELISA

Principle: This assay utilizes a "Competitive" format. The plate is coated with a secondary antibody (e.g., Goat anti-Rabbit).[1] The primary antibody (Rabbit anti-CCK-8) captures the target. Biotinylated CCK-8 (tracer) competes with endogenous CCK-8 from the sample for limited antibody binding sites.

- High Sample CCK

Low Biotin-CCK Binding

Low Signal.

- Low Sample CCK

High Biotin-CCK Binding

High Signal.

Step-by-Step Procedure

- Reconstitution: Dissolve lyophilized samples in 250

L of Assay Buffer (concentrating the sample 4x-5x relative to initial plasma volume).

- Primary Incubation:

- Add 50

L of Standard or Sample to wells.[2]

- Add 25

L of Primary Antibody (Specific to Sulfated CCK-8).

- Note: Incubate overnight at 4°C. Equilibrium kinetics are crucial for maximum sensitivity in competitive assays.
- Tracer Addition:
 - Add 25

L of Biotinylated CCK-8 peptide.
 - Incubate 1.5 hours at Room Temperature (RT) with orbital shaking (300 rpm).
- Wash: Aspirate and wash

with Wash Buffer (PBS + 0.05% Tween-20).
- Detection:
 - Add 100

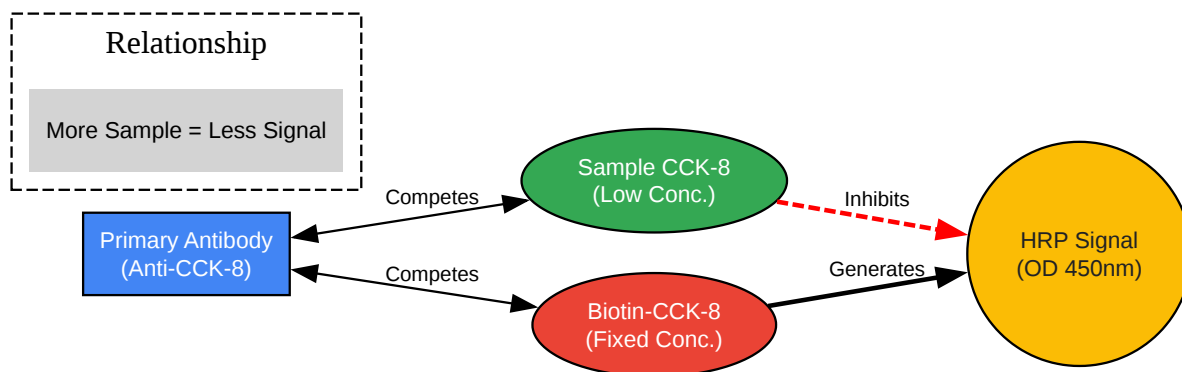
L Streptavidin-HRP.
 - Incubate 45 mins at RT.
- Development:
 - Wash

.[3]
 - Add 100

L TMB Substrate. Incubate 15-30 mins (protect from light).
 - Add 100

L Stop Solution (2N HCl).
 - Read OD at 450 nm.[2][3][4][5][6][7]

Competitive Binding Logic (Graphviz)



[Click to download full resolution via product page](#)

Figure 2: Competitive Inhibition Principle. The signal is inversely proportional to the concentration of CCK-8 in the sample.[2]

Performance Characteristics & Data Analysis

Detection Limits: Direct vs. Extracted

The table below illustrates why extraction is mandatory for physiological research.

Parameter	Direct Plasma Assay	Extracted Plasma Assay (Recommended)
LOD (Limit of Detection)	~20–50 pg/mL	0.5–1.0 pg/mL
LLOQ	~100 pg/mL	2–5 pg/mL
Linear Range	100–10,000 pg/mL	5–1,000 pg/mL
Cross-Reactivity (Gastrin)	High Risk (Matrix interference)	Negligible (Specific Ab + Clean Matrix)
Physiological Relevance	Low (Misses basal levels)	High (Detects basal & post-prandial)

Specificity (The Gastrin Issue)

To ensure the signal is CCK-8 and not Gastrin:

- Antibody Selection: Use an antibody raised against the sulfated Tyrosine (Tyr-SO₃) region or the N-terminus of CCK-8.
- Validation: A specific CCK-8 assay should show <0.1% cross-reactivity with Gastrin-17 (nonsulfated) or Gastrin-34.

References

- Rehfeld, J. F. (1998). Accurate measurement of cholecystokinin in plasma.[8] Clinical Chemistry, 44(5), 991–1001.[8] [Link](#)
- Rehfeld, J. F. (2020). Measurement of cholecystokinin in plasma with reference to nutrition related obesity studies.[9] Nutrition Research, 75, 1-10. [Link](#)
- Phoenix Pharmaceuticals. (n.d.). General Protocol for EIA/ELISA Kit. [Link](#)
- Liddle, R. A. (1997). Cholecystokinin cells. Annual Review of Physiology, 59, 221-242. [Link](#)
- Eysselein, V. E., et al. (1990). Molecular variants of cholecystokinin after endogenous stimulation in humans. American Journal of Physiology, 258, G951-G957. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. mdpi.com [mdpi.com]
- 2. fn-test.com [fn-test.com]
- 3. cloud-clone.com [cloud-clone.com]
- 4. elkbiotech.com [elkbiotech.com]
- 5. ptglab.com [ptglab.com]
- 6. toolsbiotech.com [toolsbiotech.com]
- 7. medchemexpress.com [medchemexpress.com]

- 8. Accurate measurement of cholecystokinin in plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Measurement of cholecystokinin in plasma with reference to nutrition related obesity studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: High-Sensitivity ELISA Quantification of Cholecystokinin-8 (CCK-8) in Plasma]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12718323/docs#application-note-high-sensitivity-elisa-quantification-of-cholecystokinin-8-cck-8-in-plasma]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

